

Ethyl 4-acetylbenzoate CAS number 38430-55-6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4-acetylbenzoate*

Cat. No.: *B126464*

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 4-acetylbenzoate** (CAS: 38430-55-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-acetylbenzoate**, a key chemical intermediate. It covers its physicochemical properties, spectroscopic data, synthesis protocols, applications in research and development, and safety information.

Core Properties and Data

Ethyl 4-acetylbenzoate is an aromatic ester that serves as a versatile building block in organic synthesis.^[1] Its structure features a benzoate ester and an acetyl group at the para position, making it a valuable intermediate for pharmaceuticals and agrochemicals.^[1]

Physicochemical Properties

The fundamental physical and chemical properties of **Ethyl 4-acetylbenzoate** are summarized below.

Property	Value	Source
CAS Number	38430-55-6	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1] [2] [3]
Molecular Weight	192.21 g/mol	[1] [2] [3] [5]
Appearance	White to off-white/beige crystalline powder	[1] [6]
Melting Point	55–57 °C	[1] [4] [6]
Boiling Point	310 °C at 760 mmHg	[1] [6]
Density	1.096 g/cm ³	[6]
Flash Point	135.8 °C	[6]
Solubility	Sparingly soluble in water; Soluble in chloroform, ethyl acetate.	[1] [6]
Storage Temperature	Room temperature, under inert atmosphere.	[6]
Topological Polar Surface Area (TPSA)	43.37 Å ²	[3]
LogP	2.0659	[3] [6]
Rotatable Bonds	3	[3]

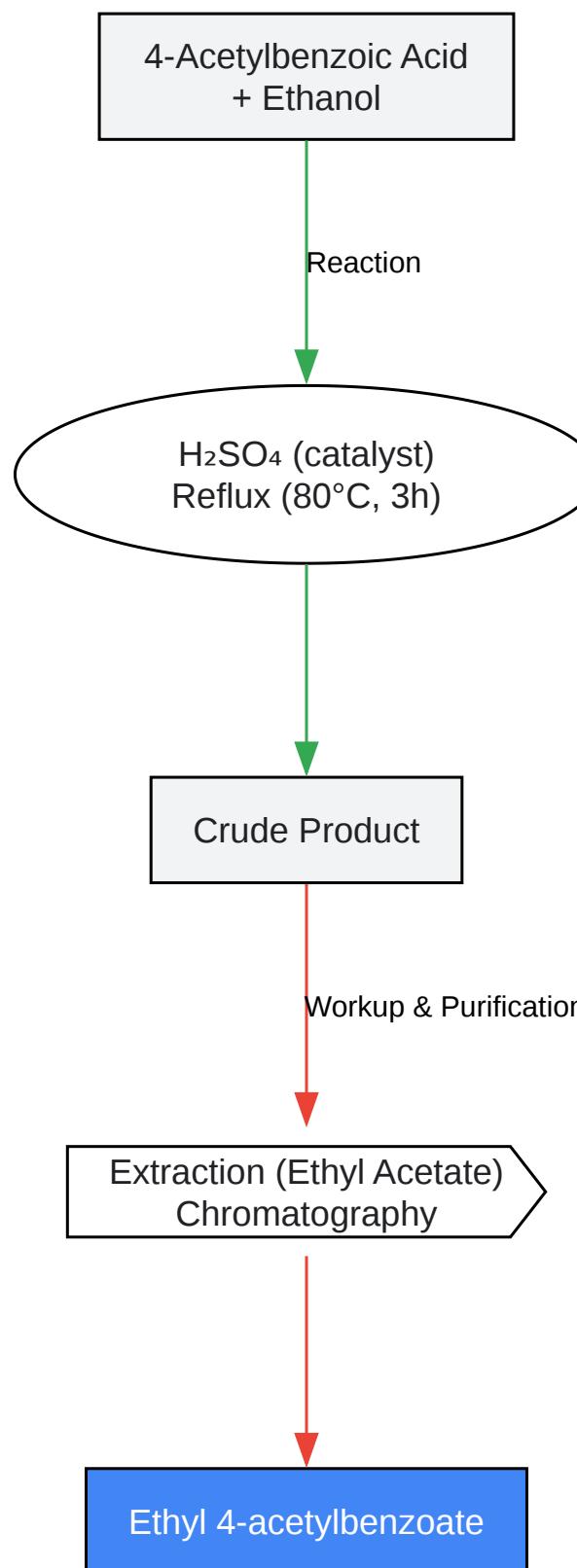
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

Spectroscopy	Data	Source
¹ H NMR (600 MHz, CDCl ₃)	δ (ppm): 8.11 (d, J=7.6 Hz, 2H), 7.99 (d, J=7.7 Hz, 2H), 4.39 (q, J=7.0 Hz, 2H), 2.63 (s, 3H), 1.40 (t, J=7.1 Hz, 3H)	[2]
Mass Spectrometry (ESI)	m/z: 193.1 [M+H] ⁺	[2]
Mass Spectrometry (GC-MS, EI-B)	Major fragments (m/z): 177, 192, 147, 43, 76	[5]

Synthesis and Experimental Protocols

The most common method for synthesizing **Ethyl 4-acetylbenzoate** is the Fischer esterification of 4-acetylbenzoic acid with ethanol, using a strong acid as a catalyst.



[Click to download full resolution via product page](#)

Figure 1: Synthesis workflow for **Ethyl 4-acetylbenzoate**.

Detailed Experimental Protocol: Fischer Esterification

This protocol is adapted from established synthesis routes.[\[2\]](#)

- Materials:

- 4-acetylbenzoic acid (1000 g, 6.1 mol)
- Ethanol (2 L)
- Concentrated Sulfuric Acid (H_2SO_4) (10 mL)
- Ethyl acetate
- Saturated brine solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Petroleum ether

- Procedure:

- In a suitable reaction vessel, dissolve 4-acetylbenzoic acid (1000 g) in ethanol (2 L).
- Cool the solution to 0°C using an ice bath.
- Slowly add concentrated H_2SO_4 (10 mL) to the cooled solution while stirring.
- Heat the mixture to reflux at 80°C and maintain for 3 hours.
- After the reaction is complete, remove the solvent (ethanol) under reduced pressure (vacuum).

- Work-up and Purification:

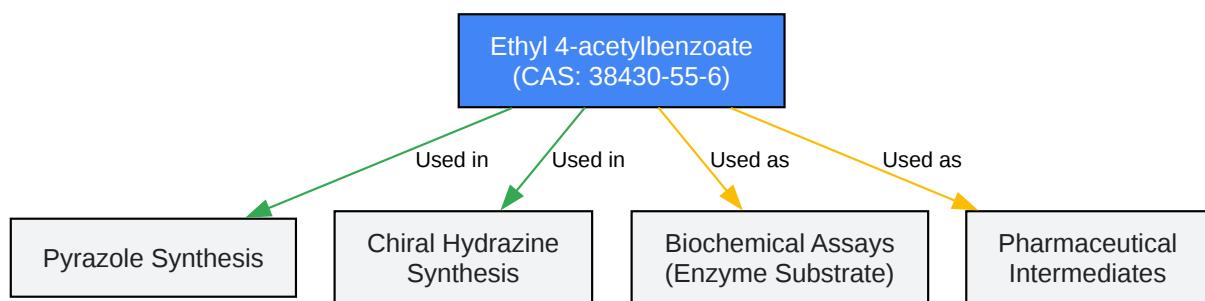
- Extract the resulting residue with ethyl acetate.
- Wash the organic layer with a saturated brine solution.

- Dry the organic layer over anhydrous Na_2SO_4 .
- Filter the solution to remove the drying agent.
- Concentrate the filtrate under vacuum.
- Purify the final residue using column chromatography with a mobile phase of petroleum ether and ethyl acetate (10:1 ratio).
- The final product is isolated as a white solid (yield: 1077 g, 92%).[\[2\]](#)

Applications in Research and Drug Development

Ethyl 4-acetylbenzoate is a valuable intermediate due to its reactive keto and ester functional groups.

- Synthetic Intermediate: It is a key reagent in the synthesis of more complex molecules, including pyrazoles and chiral hydrazines.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Biochemical Assays: The compound is utilized as a substrate in the study of enzyme-catalyzed reactions, particularly those involving esterases.[\[1\]](#)
- Pharmaceutical Development: It serves as a building block in the synthesis of various pharmaceutical compounds.[\[1\]](#)

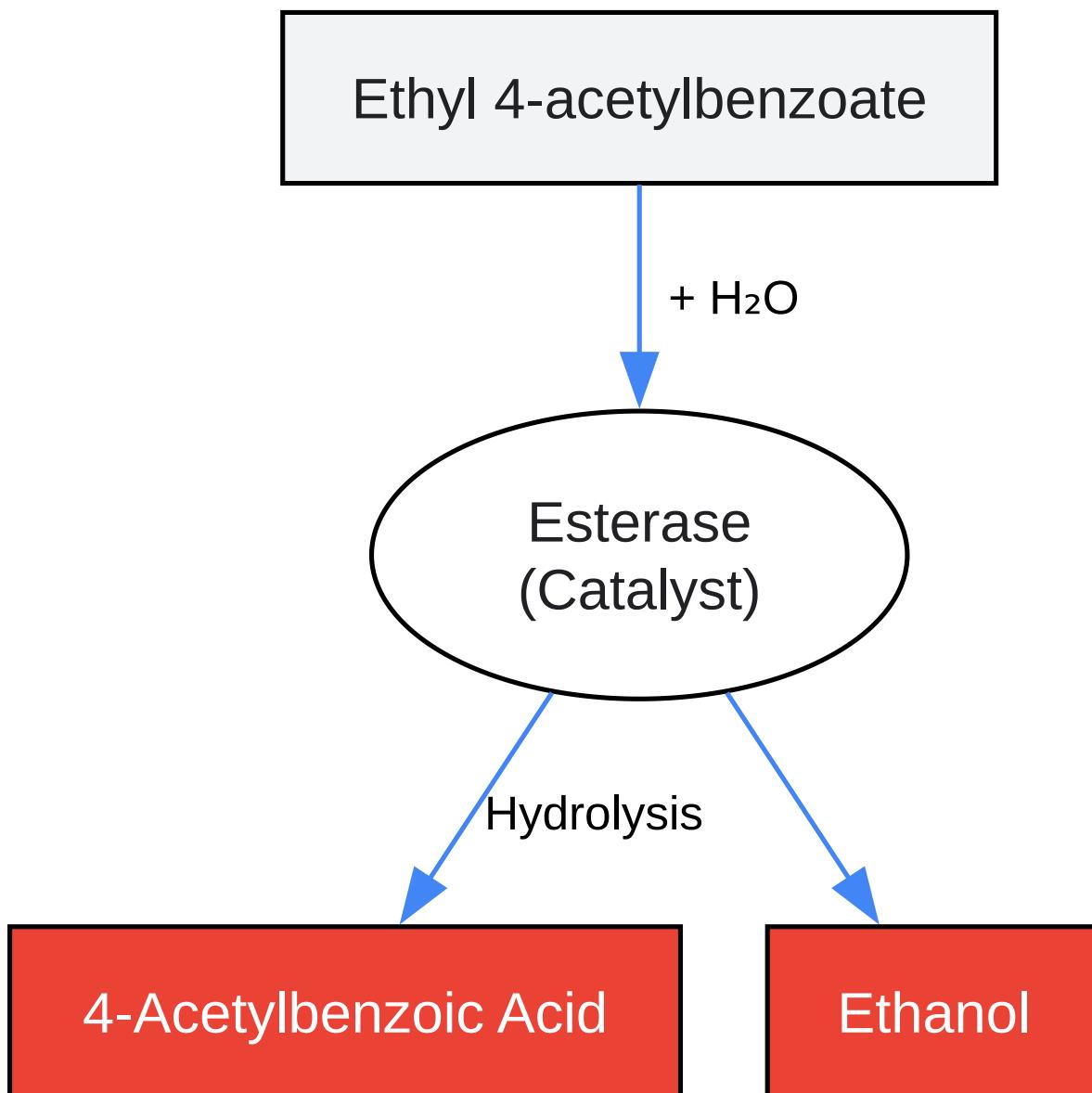


[Click to download full resolution via product page](#)

Figure 2: Key applications of **Ethyl 4-acetylbenzoate**.

Biological Activity and Mechanism of Action

The primary mechanism of action for **Ethyl 4-acetylbenzoate** in biological systems involves its role as a substrate for hydrolytic enzymes.^[1] Esterases can catalyze the hydrolysis of the ethyl ester bond, breaking the molecule down into 4-acetylbenzoic acid and ethanol.^[1] This reaction can occur under both acidic and basic conditions.^[1]



[Click to download full resolution via product page](#)

Figure 3: Enzymatic hydrolysis of **Ethyl 4-acetylbenzoate**.

Safety and Handling

Proper handling of **Ethyl 4-acetylbenzoate** is essential in a laboratory setting. The compound is classified with several GHS hazard statements.

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[7]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	[7] [8]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]

- Handling: Use in a well-ventilated area or outdoors.[\[8\]](#) Avoid contact with skin, eyes, and clothing, and prevent ingestion and inhalation.[\[8\]](#) Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)
- Storage: Store in a well-ventilated, locked-up place with the container tightly closed.[\[8\]](#) Keep in a dry, cool environment under an inert atmosphere.[\[9\]](#)
- First Aid: In case of skin contact, wash with plenty of soap and water.[\[8\]](#) For eye contact, rinse cautiously with water for several minutes.[\[8\]](#) If inhaled, move the person to fresh air.[\[8\]](#) If swallowed, do NOT induce vomiting and seek medical attention.[\[8\]](#)

Conclusion

Ethyl 4-acetylbenzoate (CAS: 38430-55-6) is a well-characterized compound with significant utility as a chemical intermediate. Its straightforward synthesis, combined with its dual reactivity, makes it a valuable precursor for a range of molecules in pharmaceutical and chemical research. The data and protocols provided in this guide serve as a comprehensive resource for professionals working with this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-acetylbenzoate | 38430-55-6 | Benchchem [benchchem.com]
- 2. ETHYL 4-ACETYLBENZOATE synthesis - chemicalbook [chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. ETHYL 4-ACETYLBENZOATE | 38430-55-6 [chemicalbook.com]
- 5. Ethyl 4-acetylbenzoate | C11H12O3 | CID 600911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ETHYL 4-ACETYLBENZOATE | lookchem [lookchem.com]
- 7. labsolu.ca [labsolu.ca]
- 8. fishersci.com [fishersci.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Ethyl 4-acetylbenzoate CAS number 38430-55-6]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b126464#ethyl-4-acetylbenzoate-cas-number-38430-55-6>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com